

Application Notes: The Role of Indanone Scaffolds in Agrochemical Synthesis

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Compound of Interest		
Compound Name:	6-Fluoro-1-indanone	
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Introduction

While direct synthetic routes from **6-fluoro-1-indanone** to commercially available agrochemicals are not extensively documented in publicly available literature, the indanone core structure is a recurring motif in the development of novel bioactive molecules, including those with pesticidal properties. The incorporation of a fluorine atom, as in **6-fluoro-1-indanone**, is a well-established strategy in medicinal and agrochemical chemistry to enhance metabolic stability and biological activity. This document provides a representative example of the synthesis of novel insecticidal compounds incorporating an indane moiety, highlighting the utility of this structural class in agrochemical research. The protocols and data presented are based on the synthesis of a series of anthranilic diamide insecticides containing an indane analog, as described in recent scientific literature.[1][2]

Featured Application: Synthesis of Indane-Containing Anthranilic Diamide Insecticides

Recent research has demonstrated the successful incorporation of the indane scaffold into novel anthranilic diamide insecticides.[1][2] These compounds have shown promising insecticidal activity, in some cases exceeding that of established commercial insecticides like chlorantraniliprole. The indane moiety is believed to contribute to the overall efficacy of these



compounds. The general synthetic approach involves the amidation of a pyrazole carboxylic acid derivative with an amino-indane analog.

Experimental Protocols

The following protocols are representative examples for the synthesis of key intermediates and the final indane-containing insecticidal compounds.

Protocol 1: General Synthesis of Indane-Containing Anthranilic Diamide Insecticides (e.g., Compound 8h)

This protocol outlines the final step in the synthesis of the target insecticidal compounds, involving the coupling of an activated pyrazole carboxylic acid with an amino-indane derivative.

Materials:

- 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carbonyl chloride (Compound 7)
- 2-Aminoindane
- Acetonitrile (anhydrous)
- Glassware: Round-bottom flask, condenser, magnetic stirrer, heating mantle
- Filtration apparatus

Procedure:

- To a solution of 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carbonyl chloride (Compound 7) (0.7 mmol) in anhydrous acetonitrile (10 mL) in a round-bottom flask, add 2-aminoindane (0.84 mmol).
- Equip the flask with a condenser and reflux the reaction mixture for 4 hours with constant stirring.
- After 4 hours, cool the reaction mixture to room temperature.
- A solid precipitate should form. Collect the solid by vacuum filtration.



- Wash the filter cake with a small amount of cold acetonitrile.
- Allow the collected solid to air dry to obtain the final product (e.g., compound 8h).[2]

Data Presentation

The following tables summarize the quantitative data for a selection of the synthesized indanecontaining anthranilic diamide insecticides.

Table 1: Physicochemical and Yield Data for Selected Indane-Containing Insecticides[2]

Compound ID	Molecular Formula	Yield (%)	Melting Point (°C)
8h	C26H20BrCl2N5O2	62.0	226.8–227.1
8i	C26H19BrCl3N5O2	68.4	201.3–201.6

Table 2: High-Resolution Mass Spectrometry (HRMS) Data[2]

Compound ID	Calculated [M+Na]+	Found [M+Na]+
8h	606.0095	606.0070
8i	639.9674	639.9680

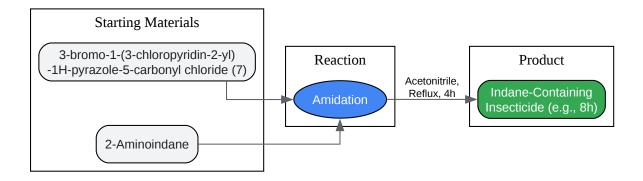
Table 3: Insecticidal Activity against Mythimna separata[2]

Compound ID	Concentration (mg/L)	Insecticidal Activity (%)
8c	4	90
8i	0.8	60
8q	4	100
8q	0.8	80
Chlorantraniliprole	4	<90
Chlorantraniliprole	0.8	<80



Visualizations

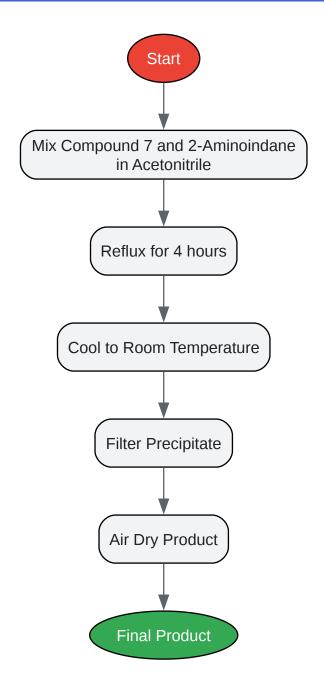
The following diagrams illustrate the synthetic pathway and logical workflow.



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Caption: Synthetic pathway for indane-containing insecticides.





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Caption: Experimental workflow for insecticide synthesis.

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